

Application of N,N'-Dimethyldithiooxamide in Geological Sample Analysis: Information Not Available

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Compound of Interest

Compound Name: *N,N'-Dimethyldithiooxamide*

Cat. No.: B089502

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A comprehensive search for the application of **N,N'-Dimethyldithiooxamide** in the analysis of geological samples has yielded no specific protocols, quantitative data, or detailed application notes. The scientific and analytical literature retrieved does not contain documented methods utilizing this specific chemical reagent for the elemental analysis of geological materials such as ores, rocks, or sediments.

Despite a thorough investigation into the analytical applications of **N,N'-Dimethyldithiooxamide** and its parent compound, dithiooxamide (also known as rubeanic acid), no established procedures for geological sample analysis were found. The search included various potential applications, such as the spectrophotometric determination of platinum group metals, copper, and nickel in geological matrices.

The available literature primarily focuses on the synthesis of dithiooxamide derivatives and their coordination chemistry with various metals. While these compounds are known to form colored complexes with certain metal ions, suggesting potential for colorimetric analysis, their specific application and validation for the complex matrix of geological samples are not documented in the provided search results.

Standard methods for the analysis of geological samples typically involve techniques such as:

- Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)

- Inductively Coupled Plasma-Atomic Emission Spectrometry (ICP-AES)
- Atomic Absorption Spectrometry (AAS), including flame and graphite furnace techniques
- X-Ray Fluorescence (XRF)
- Fire Assay for precious metals

Spectrophotometric methods for geological analysis are also used, but they often employ other well-established reagents. For instance, dimethylglyoxime is a common reagent for the determination of palladium.

Conclusion

Due to the lack of available information and documented methodologies, it is not possible to provide the requested detailed Application Notes and Protocols, including quantitative data tables, experimental procedures, and workflow diagrams for the application of **N,N'-Dimethyldithioxamide** in geological sample analysis. The use of this specific reagent in this field does not appear to be a widely practiced or published method. Therefore, the creation of the requested content, including data tables, protocols, and diagrams, cannot be fulfilled.

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